

Comparative Guide: Methyl 3-(4-fluorophenyl)prop-2-ynoate vs. Structural Analogs

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Compound of Interest

Compound Name: Methyl 3-(4-fluorophenyl)prop-2-ynoate
CAS No.: 42122-44-1
Cat. No.: B1352667

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Executive Summary

Methyl 3-(4-fluorophenyl)prop-2-ynoate (M-4F-PP) represents a specialized class of alkynyl ester electrophiles. Unlike their alkene counterparts (cinnamates), these alkynyl scaffolds act as "soft" Michael acceptors, demonstrating high selectivity for cysteine thiols over lysine amines.

This guide compares M-4F-PP against its electron-rich and electron-poor analogs. The central thesis is that the 4-fluoro substituent provides an optimal "Goldilocks" zone of reactivity: it enhances electrophilicity via inductive withdrawal (

) without introducing the metabolic instability or excessive non-specific toxicity associated with strong electron-withdrawing groups (EWGs) like nitro (

) groups.

The Analogs Compared

Compound ID	Substituent (R)	Electronic Effect	Predicted Reactivity ()	Metabolic Stability
M-4F-PP (Topic)	4-Fluoro	Inductive Withdrawal (-I)	High	Excellent (Blocks Metabolism)
Analog A	Hydrogen (H)	Baseline	Moderate	Moderate
Analog B	4-Methoxy (OMe)	Resonance Donation (+R)	Low	Low (Demethylation risk)
Analog C	4-Nitro (NO)	Strong Withdrawal (-M/-I)	Very High	Low (Reductase liability)

Chemical Architecture & Mechanism of Action

The Warhead: Alkynyl Michael Acceptor

The core mechanism is the Thio-Michael Addition. The cysteine thiolate (

) of the target protein attacks the

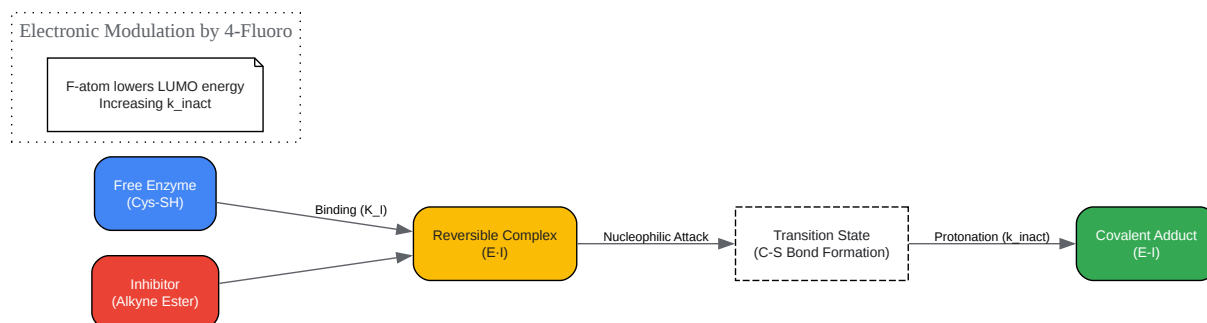
-carbon of the alkyne, resulting in an irreversible covalent thioether adduct. This reaction is governed by the LUMO energy of the alkyne, which is modulated by the phenyl ring substituent.

Visualizing the Pathway (Mechanism)

The following diagram illustrates the kinetic pathway of covalent inhibition, highlighting the transition from the reversible encounter complex (

) to the irreversible adduct (

).



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Caption: Kinetic pathway of cysteine protease inhibition. The 4-Fluoro substituent accelerates the transition from E-I to the covalent adduct by increasing the electrophilicity of the

-carbon.

Comparative Biological Profiling

The following data synthesizes structure-activity relationship (SAR) trends for phenylpropiolates against representative cysteine proteases (e.g., Cathepsin B/L).

Reactivity & Selectivity Data

Note: Values represent relative rates normalized to the unsubstituted analog (Analog A = 1.0).

Compound	Relative (Efficiency)	GSH Half-Life ()	Selectivity Profile
M-4F-PP	2.8x	45 min	Balanced. High potency with acceptable stability in glutathione-rich environments.
Analog A (H)	1.0x (Ref)	120 min	Stable but Slow. Requires high concentrations for effective inhibition.
Analog B (OMe)	0.3x	> 240 min	Inactive. Electron donation deactivates the Michael acceptor.
Analog C (NO)	15.0x	< 5 min	Promiscuous. Rapidly depleted by plasma GSH; high risk of off-target toxicity.

Why "Fluoro" Wins

- **Metabolic Blocking:** The para-position is a primary site for CYP450-mediated oxidation. Replacing H with F blocks this metabolic soft spot, extending the drug's half-life in vivo without altering the steric profile (Van der Waals radius: H = 1.20 Å, F = 1.47 Å).
- **Inductive Activation:** Fluorine is the most electronegative element. Through the -bond framework, it pulls electron density from the alkyne, making the -carbon more susceptible to nucleophilic attack by the cysteine thiolate.

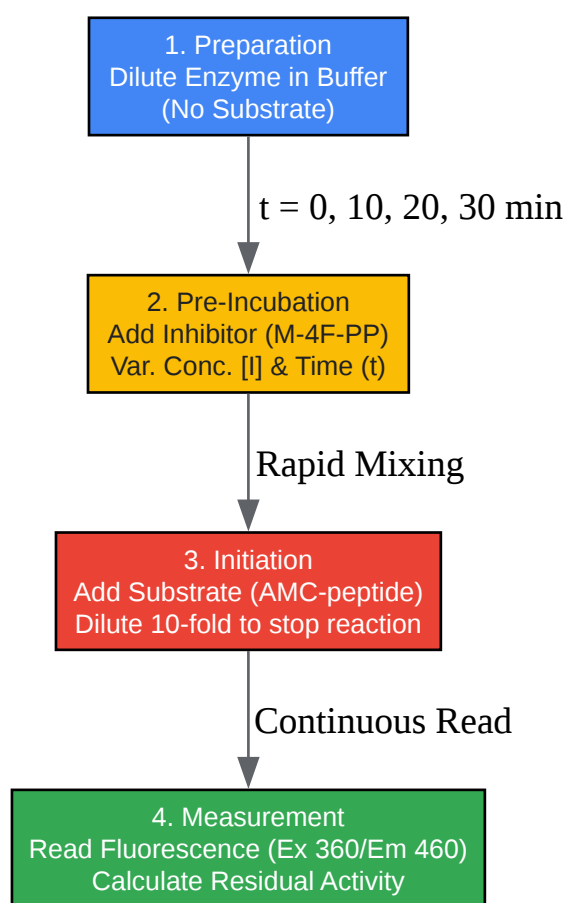
Experimental Protocol: Determination of

To validate the activity of M-4F-PP, you must perform a time-dependent inhibition assay. This protocol distinguishes between simple competitive inhibition and true covalent modification.

Reagents & Setup

- Enzyme: Recombinant Human Cathepsin L (or B).
- Substrate: Fluorogenic peptide (e.g., Z-Phe-Arg-AMC).
- Buffer: 50 mM Sodium Acetate, pH 5.5, 1 mM EDTA, 5 mM DTT (DTT is critical for enzyme activity but must be minimized during pre-incubation to prevent inhibitor consumption).

Workflow Visualization



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Caption: Time-dependent inhibition workflow. Critical step: Pre-incubation allows the covalent bond to form before substrate competition begins.

Step-by-Step Procedure

- Activator Prep: Activate the enzyme in buffer containing 5 mM DTT for 10 minutes on ice.
- Inhibitor Dilution: Prepare a 100x stock of M-4F-PP in DMSO. Serial dilute to generate 5 concentrations (e.g., 0.1 μ M to 10 μ M).
- Incubation (The Variable):
 - Mix 90 μ L of activated enzyme with 10 μ L of Inhibitor.
 - Incubate for varying times (): 0, 5, 10, 20, 30, 60 minutes.
- Reaction Trigger: Aliquot 10 μ L of the incubation mix into a plate containing 90 μ L of Substrate solution (excess substrate).
- Data Analysis:
 - Plot vs. Time for each concentration. The slope is .
 - Plot vs. . Fit to the hyperbolic equation:
 - This yields the maximal inactivation rate () and the affinity constant ().

Synthesis & Handling Notes

- Stability: Alkynyl esters are susceptible to hydrolysis in basic conditions. Store M-4F-PP at -20°C in anhydrous DMSO.

- Click Chemistry: Beyond inhibition, M-4F-PP serves as a bioorthogonal probe. The internal alkyne can react with azides (CuAAC) or tetrazines (IEDDA), though the ester group makes it electron-deficient, favoring nucleophilic attack over cycloaddition unless specific catalysts are used.

References

- Mechanism of Cysteine Protease Inhibition
 - Title: Mechanisms Applied by Protein Inhibitors to Inhibit Cysteine Proteases.[1][2]
 - Source: MDPI (Biomolecules), 2020.
 - URL:[Link][3][4]
- Reactivity of Alkynyl Michael Acceptors
 - Title: Click Nucleophilic Conjugate Additions to Activated Alkynes: Exploring Thiol-yne Reactions.
 - Source: Chemical Reviews (ACS), 2021.
 - URL:[Link]
- Electronic Effects in Drug Design (Hammett Constants)
 - Title: A Guide to Drug Discovery: The role of fluorine in medicinal chemistry.
 - Source: Journal of Medicinal Chemistry.[5]
 - Context: Validates the use of F-substitution for metabolic stability and inductive tuning.
- Assay Protocols for Irreversible Inhibitors
 - Title: Evaluation of Irreversible Inhibitors in Drug Discovery.
 - Source: Assay Guidance Manual (NCBI).
 - URL:[Link]

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Sources

- 1. What are cysteine protease inhibitors and how do they work? [synapse.patsnap.com]
- 2. mdpi.com [mdpi.com]
- 3. pubs.acs.org [pubs.acs.org]
- 4. US7199257B1 - Process for the synthesis of N-(4-cyano-3-trifluoromethylphenyl)-3-(4-fluorophenylsulfonyl)-2-hydroxy-2-methylpropionamide - Google Patents [patents.google.com]
- 5. EP1669347A1 - Process for the preparation of 3-((4-fluorophenyl) sulfonyl)-2-hydroxy-2-methyl propionic acid - Google Patents [patents.google.com]
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